

Tolcapone D7: A Technical Guide to Safety and Handling for Researchers

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Compound of Interest

Compound Name: Tolcapone D7

Cat. No.: B12428002

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **Tolcapone D7**, a deuterated analog of Tolcapone. As specific safety data for **Tolcapone D7** is limited, the information herein is largely extrapolated from the well-established data of its parent compound, Tolcapone. The deuterated form is not expected to exhibit significantly different chemical reactivity or toxicity profiles in a laboratory setting; however, it is crucial to handle all chemical substances with care and follow established laboratory safety protocols. Deuterated compounds are stable, non-radioactive isotopes.[1]

Introduction

Tolcapone D7 is a deuterated form of Tolcapone, a potent, selective, and reversible inhibitor of catechol-O-methyltransferase (COMT).[2][3] Tolcapone is used in the management of Parkinson's disease.[2] The incorporation of deuterium (D), a stable isotope of hydrogen, makes **Tolcapone D7** a valuable tool in pharmaceutical research, particularly in pharmacokinetic and metabolic studies. The substitution of hydrogen with deuterium can alter a molecule's metabolic fate due to the kinetic isotope effect, which can lead to a longer drug half-life and reduced formation of toxic metabolites.[4] This guide provides essential information on the safe handling, storage, and disposal of **Tolcapone D7** for research personnel.

Hazard Identification and Classification

As specific GHS classification for **Tolcapone D7** is not readily available, the classification for Tolcapone is used as a proxy.

GHS Classification (based on Tolcapone):

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 5
Carcinogenicity	Category 2
Reproductive Toxicity	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 2
Specific Target Organ Toxicity (Repeated Exposure)	Category 2
Hazardous to the Aquatic Environment, Acute Hazard	Category 1

Signal Word: Warning

Hazard Statements:

- H303: May be harmful if swallowed.
- H351: Suspected of causing cancer.
- H361: Suspected of damaging fertility or the unborn child.
- H371: May cause damage to organs.
- H373: May cause damage to organs through prolonged or repeated exposure.
- H400: Very toxic to aquatic life.

Toxicological Information

The primary toxicological concern with Tolcapone is hepatotoxicity. Cases of severe liver injury have been reported with the use of Tolcapone. The mechanism is thought to be related to the uncoupling of oxidative phosphorylation in mitochondria and the formation of reactive metabolites.

Key Toxicological Data (for Tolcapone):

Parameter	Value	Species
LD50 (Oral)	>2000 mg/kg	Rat
Primary Target Organ	Liver	Human

Researchers handling **Tolcapone D7** should be aware of the potential for liver toxicity and take appropriate precautions.

Safety and Handling Guidelines

Due to the potential hazards, especially hepatotoxicity, strict adherence to safety protocols is mandatory when handling **Tolcapone D7**.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield should be worn.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- **Body Protection:** A lab coat or other protective clothing is required.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used.

Engineering Controls

- Work with **Tolcapone D7** should be conducted in a well-ventilated area, preferably in a chemical fume hood.

General Hygiene Measures

- Avoid inhalation of dust or fumes.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage and Stability

Proper storage is crucial to maintain the integrity of deuterated compounds.

Parameter	Recommendation
Temperature	Store at 2-8°C for short-term storage. For long-term storage, -20°C is recommended.
Light	Protect from light by storing in an amber vial or other light-proof container.
Atmosphere	Store under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent isotopic exchange with atmospheric moisture.
Container	Use tightly sealed containers. Single-use ampoules are ideal to minimize contamination.

Experimental Protocols

Tolcapone D7 is primarily used as an internal standard in analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the quantification of Tolcapone in biological samples.

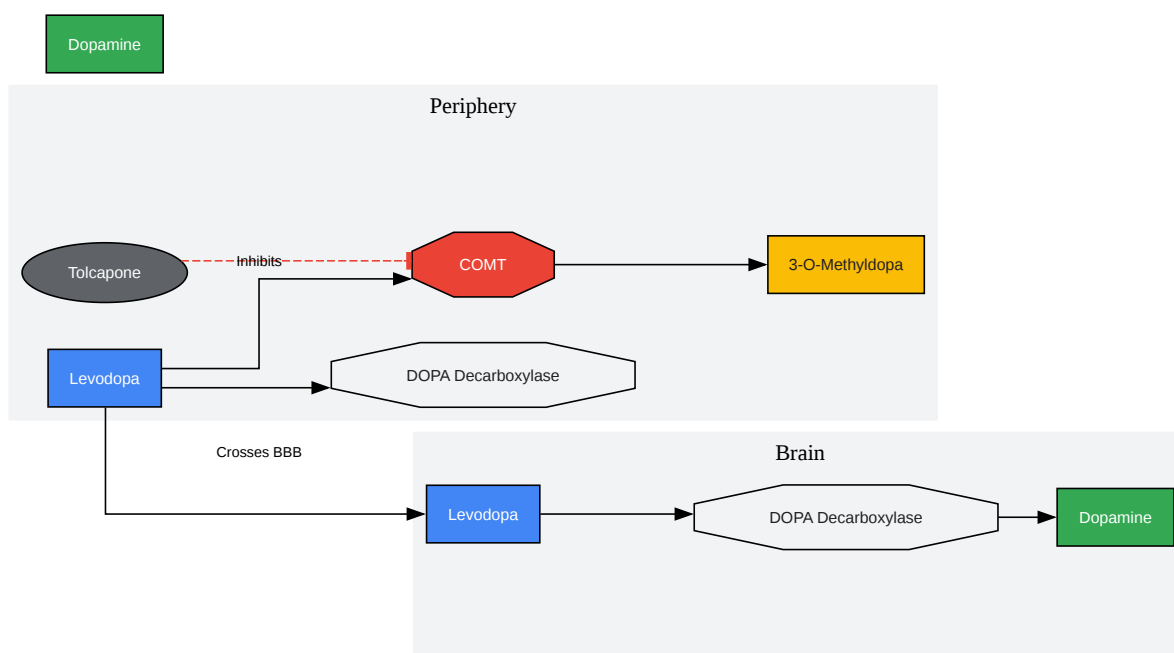
Sample Preparation for LC-MS Analysis (General Protocol)

- **Spiking:** A known amount of **Tolcapone D7** (internal standard) is added to the biological sample (e.g., plasma, urine).
- **Extraction:** The analyte (Tolcapone) and the internal standard (**Tolcapone D7**) are extracted from the biological matrix using a suitable technique, such as protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- **Reconstitution:** The extracted sample is evaporated to dryness and reconstituted in a solvent compatible with the LC-MS system.
- **Analysis:** The reconstituted sample is injected into the LC-MS system for analysis. The ratio of the peak area of Tolcapone to that of **Tolcapone D7** is used to quantify the concentration of Tolcapone in the original sample.

Signaling and Metabolic Pathways

Mechanism of Action of Tolcapone

Tolcapone is a selective inhibitor of Catechol-O-Methyltransferase (COMT), an enzyme involved in the degradation of catecholamines, including dopamine. In the context of Parkinson's disease treatment, Tolcapone is co-administered with Levodopa. By inhibiting COMT, Tolcapone prevents the peripheral breakdown of Levodopa, thereby increasing its bioavailability in the brain where it is converted to dopamine.

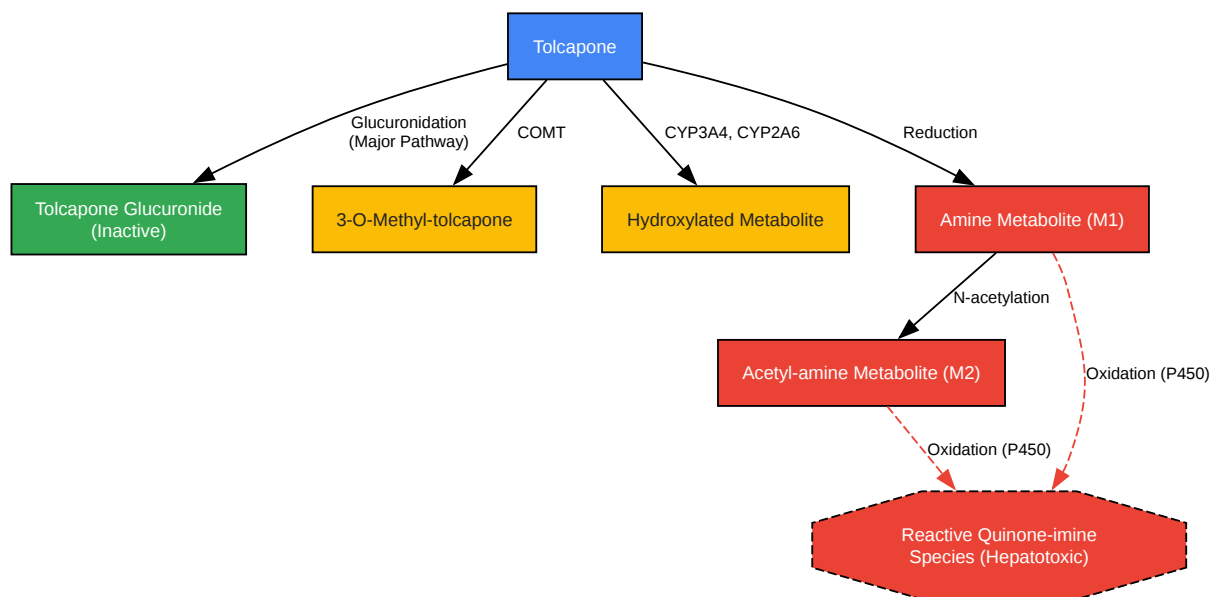


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Caption: Mechanism of action of Tolcapone.

Metabolic Pathways of Tolcapone

The metabolism of Tolcapone is extensive, with the primary pathway being glucuronidation. Other metabolic routes include methylation by COMT, hydroxylation, and reduction of the nitro group. The formation of reactive quinone-imine species from the amine metabolites is hypothesized to contribute to its hepatotoxicity.



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Caption: Metabolic pathways of Tolcapone.

Disposal Considerations

Dispose of **Tolcapone D7** and any contaminated materials in accordance with local, regional, and national regulations for chemical waste. It is classified as very toxic to aquatic life, so release to the environment must be avoided.

Conclusion

Tolcapone D7 is a valuable research tool, but it must be handled with care due to the known hepatotoxicity of its parent compound. By adhering to the safety and handling guidelines outlined in this document, researchers can minimize their risk of exposure and ensure the integrity of their experiments. Always consult the Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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